

Handling precautions for toxic 2'-Bromovalerophenone

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Compound of Interest

Compound Name: 2'-Bromovalerophenone

Cat. No.: B8599048

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Technical Support Center: 2'-Bromovalerophenone

This technical support center provides essential guidance for the safe handling and use of **2'-Bromovalerophenone** in a research and development setting. The following information is intended for trained professionals and should be used in conjunction with your institution's established safety protocols and a comprehensive review of the full Safety Data Sheet (SDS) for this compound.

Frequently Asked Questions (FAQs)

Q1: What is **2'-Bromovalerophenone** and what are its primary hazards?

A1: **2'-Bromovalerophenone** (CAS No. 49851-31-2), also known as 2-bromo-1-phenylpentan-1-one, is an aromatic ketone derivative.^[1] It is recognized as a versatile intermediate in organic synthesis, particularly in the pharmaceutical and agricultural sectors.^[1] While some suppliers may classify it as non-hazardous, other sources describe it as an extremely toxic and physiologically dangerous substance.^{[2][3]} Vapors of similar alpha-bromo ketones are known to have strong lachrymatory (tear-inducing) and irritating properties.^[3] Due to this conflicting information, it is crucial to handle this compound with a high degree of caution.

Q2: What are the immediate signs of exposure to **2'-Bromovalerophenone**?

A2: Based on the properties of alpha-bromo ketones, direct contact can cause skin and eye irritation. Inhalation of vapors may lead to irritation of the respiratory tract.[3]

Q3: What personal protective equipment (PPE) is required when handling this compound?

A3: A comprehensive set of PPE is mandatory to minimize exposure. This includes, but is not limited to, safety glasses with side shields or goggles, a lab coat, and chemical-resistant gloves. All handling of this compound should be conducted in a well-ventilated chemical fume hood.

Q4: How should **2'-Bromovalerophenone** be stored?

A4: To ensure its stability and prevent degradation, **2'-Bromovalerophenone** should be stored in a cool, dry, and dark place, away from direct sunlight and moisture.[1] The container should be tightly sealed to prevent the escape of vapors and protect the compound from atmospheric moisture.

Q5: What should I do in case of a small spill?

A5: For a small spill, ensure the area is well-ventilated, and you are wearing appropriate PPE. Absorb the spill with an inert material, such as vermiculite or sand. Collect the absorbed material into a sealed container for proper waste disposal.

Q6: How should I dispose of waste containing **2'-Bromovalerophenone**?

A6: All waste containing this compound should be treated as hazardous waste. It should be collected in a clearly labeled, sealed container, separate from incompatible materials. Dispose of the waste through your institution's hazardous waste management program.

Troubleshooting Guides for Experimental Use

Issue 1: The **2'-Bromovalerophenone** solution has turned yellow or brown during storage or reaction.

- **Possible Cause:** This discoloration often indicates decomposition of the compound. Alpha-bromo ketones can be sensitive to light, heat, and moisture, leading to the release of hydrogen bromide (HBr). This HBr can catalyze further decomposition.

- Solution:
 - Always store the compound in a cool, dark, and dry place.
 - If the discoloration is observed before use, it is advisable to purify the material (e.g., by chromatography or recrystallization) to remove impurities that might interfere with your reaction.
 - During a reaction, if discoloration occurs unexpectedly, it may indicate an incompatibility with other reagents or solvents, or that the reaction temperature is too high. Consider running the reaction at a lower temperature and ensuring all reagents and solvents are dry.

Issue 2: The reaction with **2'-Bromovalerophenone** is not proceeding to completion, or multiple byproducts are observed.

- Possible Cause: **2'-Bromovalerophenone** has multiple reactive sites. Incomplete reactions or the formation of byproducts could be due to several factors, including steric hindrance, competing reaction pathways (e.g., elimination vs. substitution), or deactivation of catalysts.
- Solution:
 - Purity of Starting Material: Ensure your **2'-Bromovalerophenone** is pure. As mentioned, decomposition can lead to impurities.
 - Reaction Conditions: Re-evaluate your reaction conditions. The choice of base, solvent, and temperature can significantly influence the outcome of reactions with alpha-bromo ketones. For example, a bulky, non-nucleophilic base might be necessary to favor deprotonation at the alpha-carbon without promoting substitution.
 - Protecting Groups: If you are targeting a reaction at a different site of the molecule, you may need to use a protecting group strategy for the ketone functionality.
 - Work-up Procedure: During the work-up, washing the organic layer with a mild reducing agent solution (like sodium bisulfite) can help remove any residual bromine.

Data Presentation

Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	49851-31-2	[2]
Molecular Formula	C ₁₁ H ₁₃ BrO	[1]
Molecular Weight	241.12 g/mol	[1]
Appearance	White to off-white crystalline powder or clear colorless to pale yellow oily liquid	[1][3]
Melting Point	46-49 °C	[1]
Boiling Point	282.267 °C at 1 atm	[3]
Solubility	Moderately soluble in organic solvents such as ethanol, methanol, and chloroform. Limited solubility in water.	[1]

Toxicological Data

Parameter	Value	Reference(s)
LD50 (Oral)	Data not available	
LD50 (Dermal)	Data not available	
LC50 (Inhalation)	Data not available	
Permissible Exposure Limit (PEL)	Not established	

Note: Despite extensive searches, quantitative toxicological data (LD50, LC50) and established occupational exposure limits for **2'-Bromovalerophenone** are not readily available. The statement of it being "extremely toxic" should be taken as a strong indicator of high hazard, and the compound should be handled with extreme care.[3]

Experimental Protocols

Protocol 1: General Handling and Weighing of **2'-Bromovalerophenone**

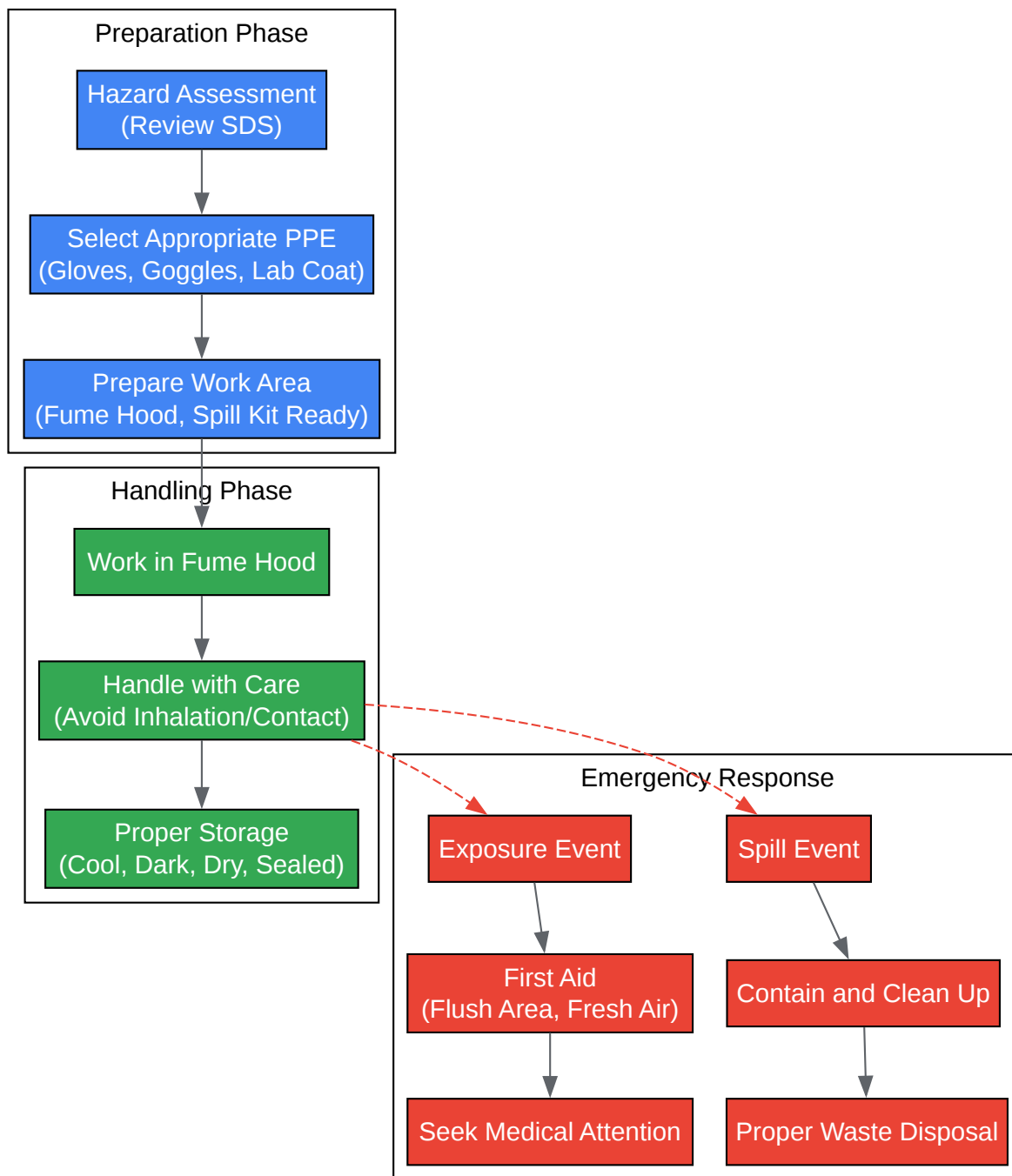
- **Preparation:** Before handling the compound, ensure the work area (preferably a chemical fume hood) is clean and uncluttered. Assemble all necessary equipment, including a weigh boat or paper, spatula, and the receiving flask.
- **Personal Protective Equipment (PPE):** Don appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.
- **Handling:** Carefully open the storage container inside a chemical fume hood to avoid inhaling any potential vapors. Avoid creating dust if it is in solid form. Use a clean spatula to transfer the desired amount of **2'-Bromovalerophenone** to the weigh boat on a calibrated analytical balance.
- **Transfer:** Carefully transfer the weighed powder or liquid into the reaction vessel. If necessary, use a powder funnel to prevent spillage.
- **Clean-Up:** Tightly reseal the stock container and return it to its proper storage location. Clean the spatula and work surface thoroughly. Dispose of any contaminated weigh boats or other disposable materials in a designated hazardous waste container.
- **Final Steps:** Remove PPE using the proper technique to avoid skin contact with any residual chemical. Wash hands thoroughly with soap and water.

Protocol 2: Emergency First Aid Procedures

- **Inhalation:** Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.
- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing while rinsing. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

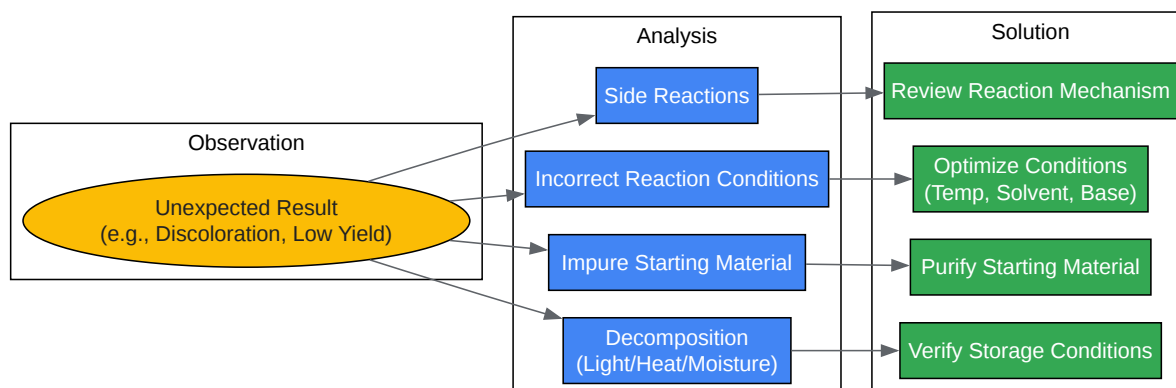
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Mandatory Visualization



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Caption: Workflow for handling **2'-Bromovalerophenone**.



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Caption: Troubleshooting logic for experiments.

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